

Unraveling MF 5137: A Critical Point of Clarification

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Compound of Interest

Compound Name: MF 5137

Cat. No.: B15565615

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Initial research into "**MF 5137**" has revealed a significant ambiguity in its identification, with the designation referring to at least two distinct chemical entities. This divergence necessitates a crucial clarification to ensure the accuracy and relevance of any provided application notes and protocols for in vitro experiments.

One potential candidate for **MF 5137** is a novel and potent 6-aminoquinolone, a class of compounds known for their antibacterial properties. This substance has been noted for its in vitro activity against various bacteria.

Conversely, the CAS Registry Number 5137-70-2, which has been linked to "**MF 5137**" in some databases, corresponds to N-dodecylphosphonic acid. This compound belongs to a different chemical class with distinct properties and applications.

Furthermore, searches for "**MF 5137**" have also intermittently led to information on Mycophenolate mofetil, an immunosuppressant drug used to prevent organ transplant rejection. This appears to be a separate and unrelated compound.

Given these conflicting findings, proceeding with the development of detailed protocols, data tables, and signaling pathway diagrams for "**MF 5137**" would be premature and could lead to significant inaccuracies.

To provide the requested detailed application notes, we kindly request the user to clarify which of the following compounds is the intended subject of their query:

- A 6-aminoquinolone antibacterial agent.
- N-dodecylphosphonic acid (CAS 5137-70-2).
- Another specific compound they know as **MF 5137**.

Once the correct identity of **MF 5137** is established, a thorough and accurate response can be formulated to meet the detailed requirements of the request.

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